

# Commercial Availability and Technical Profile of 4,4,4-Trifluorocrotonoyl Chloride

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## Compound of Interest

Compound Name: 4,4,4-Trifluorocrotonoyl chloride

Cat. No.: B3041902

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## Introduction

**4,4,4-Trifluorocrotonoyl chloride** (CAS No. 406-92-8) is a fluorinated organic compound of significant interest in the fields of pharmaceutical and agrochemical research and development. Its trifluoromethyl group imparts unique electronic properties and can enhance the metabolic stability and bioactivity of molecules into which it is incorporated. This technical guide provides a comprehensive overview of the commercial availability of **4,4,4-Trifluorocrotonoyl chloride**, its key physicochemical properties, and established protocols for its synthesis.

## Commercial Availability

**4,4,4-Trifluorocrotonoyl chloride** is commercially available from a number of specialized chemical suppliers. The typical purity offered is around 95%. Researchers can procure this reagent in various quantities to suit laboratory-scale synthesis and process development needs.

Table 1: Commercial Suppliers of **4,4,4-Trifluorocrotonoyl Chloride**

Supplier	Website	Purity	Notes
Alfa Chemistry[1]	[Not Available]	Not Specified	Specializes in organofluorine chemistry.
HUNAN CHEMFISH PHARMACEUTICAL CO., LTD[2]	[Not Available]	Not Specified	Supplier of chemical intermediates.
BLD Pharm[3]	[Not Available]	95%[4]	Provides online ordering.

## Physicochemical and Safety Data

A thorough understanding of the properties and hazards associated with **4,4,4-Trifluorocrotonoyl chloride** is essential for its safe handling and effective use in experimental work.

Table 2: Physicochemical Properties of **4,4,4-Trifluorocrotonoyl Chloride**

Property	Value	Source
CAS Number	406-92-8	ChemicalBook[5]
Molecular Formula	C <sub>4</sub> H <sub>2</sub> ClF <sub>3</sub> O	ChemicalBook[5]
Molecular Weight	158.50 g/mol	BLD Pharm[3]
Appearance	Not Specified	-
Boiling Point	Not Specified	-
Density	Not Specified	-
Purity	95%	BLD Pharm[4]

Table 3: Safety and Hazard Information for **4,4,4-Trifluorocrotonoyl Chloride**

Hazard Statement	Precautionary Statement	Source
Causes severe skin burns and eye damage.	Wear protective gloves/protective clothing/eye protection/face protection.	Sigma-Aldrich
May cause respiratory irritation.	Use only outdoors or in a well-ventilated area.	Sigma-Aldrich
Reacts violently with water.	Keep away from water.	Sigma-Aldrich

## Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **4,4,4-Trifluorocrotonoyl chloride** from 4,4,4-trifluorocrotonic acid is not readily available in the searched literature, its synthesis can be reliably achieved through standard methods for converting carboxylic acids to acyl chlorides. The most common and effective reagents for this transformation are thionyl chloride ( $\text{SOCl}_2$ ) and oxalyl chloride ( $(\text{COCl})_2$ ).

### General Experimental Protocol for the Synthesis of 4,4,4-Trifluorocrotonoyl Chloride using Thionyl Chloride

This protocol is a generalized procedure based on established methods for acyl chloride synthesis.<sup>[6][7][8]</sup>

#### 1. Materials and Equipment:

- 4,4,4-trifluorocrotonic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ )
- Magnetic stirrer and stir bar

- Heating mantle
- Distillation apparatus

## 2. Procedure:

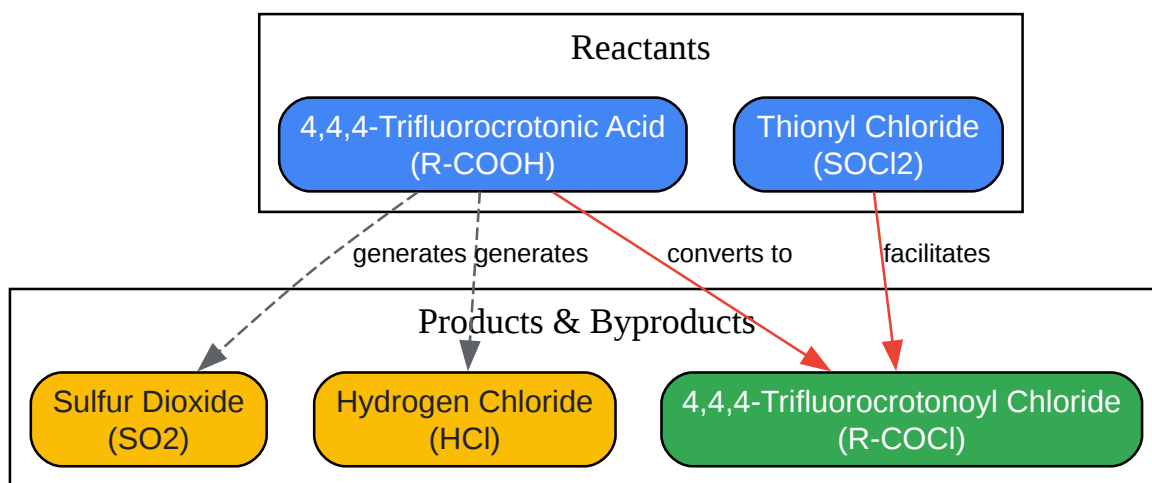
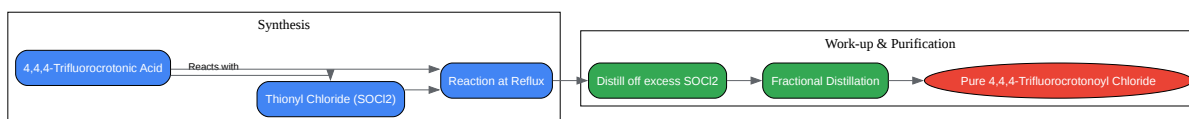
- In a clean, dry round-bottom flask, dissolve 4,4,4-trifluorocrotonic acid in an excess of thionyl chloride or an anhydrous solvent.
- Attach a reflux condenser fitted with a drying tube to the flask.
- Gently heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully remove the excess thionyl chloride and solvent by distillation.
- The crude **4,4,4-Trifluorocrotonoyl chloride** can be purified by fractional distillation under reduced pressure.

## 3. Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic gases (HCl and SO<sub>2</sub>).
- Thionyl chloride is corrosive and reacts violently with water; handle with appropriate personal protective equipment (gloves, goggles, lab coat).

# Visualizations

## Logical Workflow for Synthesis and Purification



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